

(-)-Domoic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (-)-Domoic acid

CAS No.: 123406-51-9

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **(-)-Domoic acid** (DA), a potent neurotoxin that acts as a high-affinity agonist for specific subtypes of ionotropic glutamate receptors. This document details its mechanism of action, quantitative binding and potency data, detailed experimental protocols for its study, and key downstream signaling pathways.

Introduction

(-)-Domoic acid is a naturally occurring kainoid amino acid produced by certain species of marine diatoms of the genus *Pseudo-nitzschia*.^{[1][2]} It is the causative agent of Amnesic Shellfish Poisoning (ASP), a neurotoxic illness in humans characterized by gastrointestinal distress, memory loss, seizures, and in severe cases, death.^{[3][4]} The neurotoxic effects of DA are primarily attributed to its potent agonistic activity at α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate (KA) receptors, two subtypes of ionotropic glutamate receptors.^{[5][6][7]} Its high affinity and slow receptor desensitization lead to excessive neuronal excitation and excitotoxicity.^[8]

Mechanism of Action

(-)-Domoic acid is a structural analog of the excitatory neurotransmitter L-glutamate. It primarily exerts its effects by binding to and activating ionotropic glutamate receptors, leading to the opening of ion channels and subsequent depolarization of neuronal membranes.

Interaction with Glutamate Receptors

DA is a potent agonist at both AMPA and kainate receptors.^{[5][6][7]} Its rigid conformational structure allows for high-affinity binding to these receptors. While it interacts with both receptor types, it generally exhibits a higher affinity for kainate receptors. The activation of these receptors by DA leads to a prolonged influx of Na⁺ and Ca²⁺ ions into the neuron. This sustained influx is a key factor in DA-induced excitotoxicity, as it disrupts cellular homeostasis and triggers downstream apoptotic and necrotic cell death pathways. The effect of DA on N-methyl-D-aspartate (NMDA) receptors is thought to be indirect, resulting from the massive release of endogenous glutamate following the initial excitotoxic insult.

Excitotoxicity

The primary mechanism of DA-induced neuronal damage is excitotoxicity. The prolonged activation of AMPA and kainate receptors leads to an uncontrolled increase in intracellular calcium concentrations. This calcium overload activates a cascade of detrimental enzymatic processes, including the activation of proteases (e.g., calpains), lipases, and nucleases, leading to the degradation of cellular components. Furthermore, it promotes the generation of reactive oxygen species (ROS), inducing oxidative stress and mitochondrial dysfunction, ultimately culminating in neuronal cell death, particularly in vulnerable brain regions such as the hippocampus.

Quantitative Data: Binding Affinities and Potency

The following tables summarize the reported binding affinities (K_i) and potencies (EC₅₀) of **(-)-Domoic acid** at various glutamate receptor subtypes. These values can vary depending on the experimental system (e.g., cell type, radioligand, assay conditions).

Table 1: Binding Affinity (K_i) of **(-)-Domoic Acid** for Kainate Receptors

Receptor Subtype	Radioligand	Preparation	Ki (nM)	Reference
Native Kainate Receptors	[³ H]-Kainate	Razor Clam Siphon Membranes	~28	[9]

Table 2: Potency (EC50) of **(-)-Domoic Acid** at AMPA and Kainate Receptors

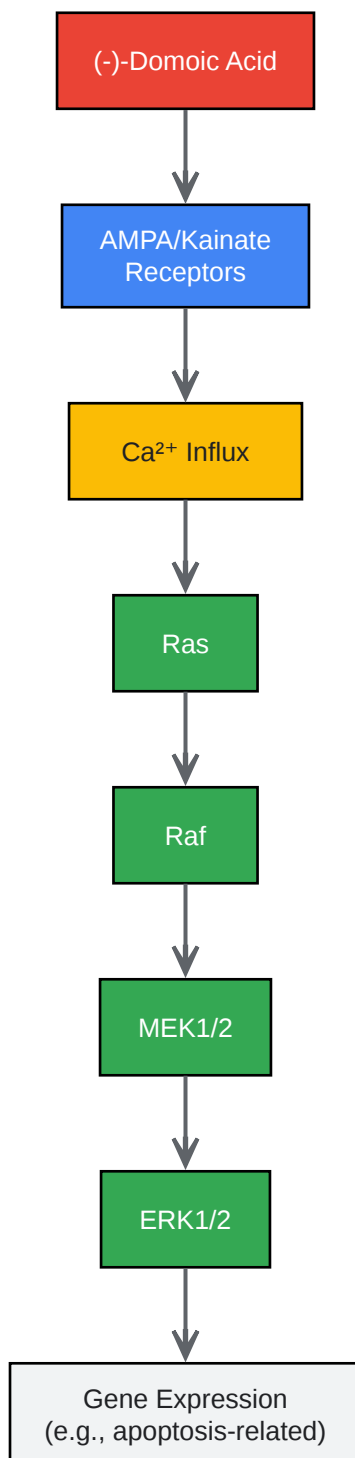
Receptor Subtype	Experimental System	Measurement	EC50 (μM)	Reference
AMPA/Kainate Receptors	Cultured Murine Cortical Neurons	Cytotoxicity	3.8	[5]
Kainate Receptors (general)	Cultured Murine Cortical Neurons	Cytotoxicity	~4 (estimated from equipotency with AMPA)	[5]
GluK1	Recombinant HEK293 cells	Electrophysiology	Similar to GluK2	[10]
GluK2	Recombinant HEK293 cells	Electrophysiology	Similar to GluK1	[10]
GluK2/K4	Recombinant HEK293 cells	Electrophysiology	Not specified, but potent activation observed	[10]
GluK2/K5	Recombinant HEK293 cells	Electrophysiology	6.35 ± 0.96	[10]

Downstream Signaling Pathways

Activation of AMPA and kainate receptors by **(-)-Domoic acid** triggers several downstream signaling cascades that contribute to its neurotoxic effects. Key pathways include the activation of mitogen-activated protein kinases (MAPKs) such as ERK1/2, and the modulation of transcription factors like CREB and the immediate early gene c-fos.

ERK1/2 Signaling Pathway

The excessive calcium influx initiated by DA can lead to the activation of the Ras-Raf-MEK-ERK signaling pathway. Phosphorylation of ERK1/2 can have pleiotropic effects, including the regulation of gene expression and modulation of synaptic plasticity. However, in the context of excitotoxicity, sustained ERK activation can contribute to neuronal apoptosis.

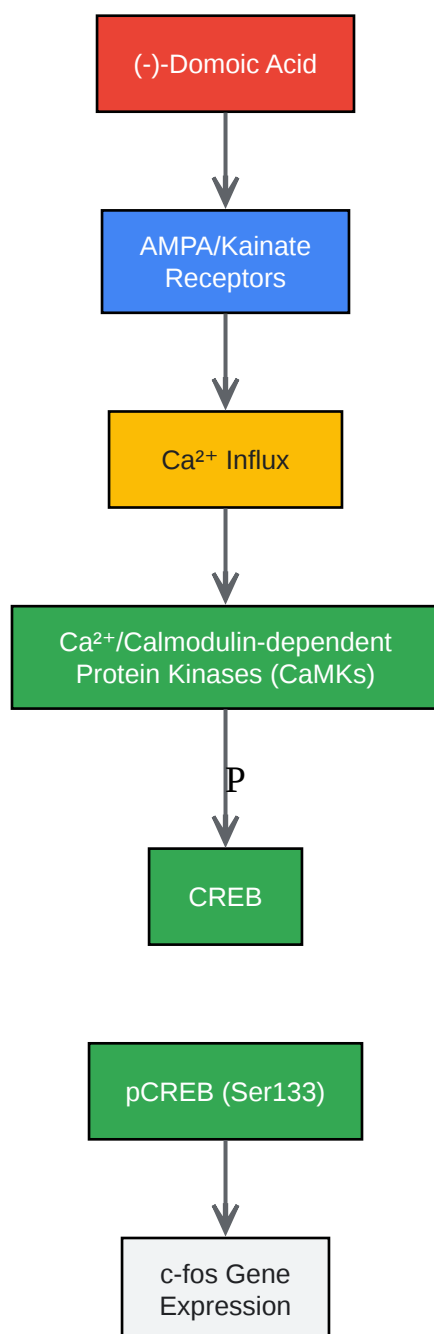


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Caption: ERK1/2 signaling pathway activated by **(-)-Domoic acid**.

CREB and c-fos Activation

Calcium influx can also activate various calcium-dependent kinases, such as CaMKs, which in turn can phosphorylate the transcription factor CREB (cAMP response element-binding protein) at Serine 133.^{[11][12]} Phosphorylated CREB (pCREB) can then bind to cAMP response elements (CREs) in the promoter regions of target genes, including the immediate early gene c-fos.^[12] The induction of c-fos is often used as a marker of neuronal activation and can be involved in both neuroprotective and neurodegenerative processes depending on the context and duration of the stimulus.



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Caption: CREB and c-fos activation pathway.

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **(-)-Domoic acid**.

Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of **(-)-Domoic acid** for glutamate receptors using a radiolabeled ligand (e.g., [^3H]-Kainate).

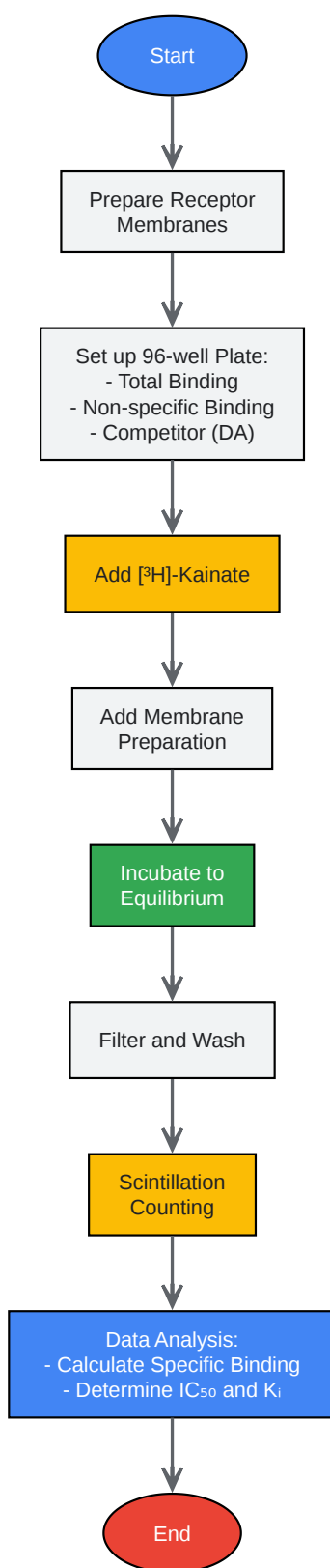
Materials:

- Cell membranes expressing the target glutamate receptor subtype.
- [^3H]-Kainate (Radioligand).
- **(-)-Domoic acid** (unlabeled competitor).
- Binding Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- 96-well microplates.
- Glass fiber filters (e.g., Whatman GF/B).
- Scintillation cocktail and counter.

Procedure:

- Membrane Preparation: Homogenize tissue or cells expressing the receptor of interest in ice-cold buffer and centrifuge to pellet the membranes. Resuspend the membrane pellet in fresh buffer. Determine protein concentration using a standard assay (e.g., Bradford).
- Assay Setup: In a 96-well plate, add the following to each well in triplicate:
 - 50 μL of binding buffer (for total binding).
 - 50 μL of a high concentration of unlabeled kainate (e.g., 1 mM) for non-specific binding.
 - 50 μL of varying concentrations of **(-)-Domoic acid**.
- Add 50 μL of [^3H]-Kainate to all wells at a final concentration close to its K_d .

- Add 100 μL of the membrane preparation to each well. The final assay volume is 200 μL .
- Incubation: Incubate the plate at a specified temperature (e.g., 4°C or room temperature) for a predetermined time to reach equilibrium (e.g., 60 minutes).
- Filtration: Rapidly filter the contents of each well through glass fiber filters using a cell harvester. Wash the filters three times with ice-cold wash buffer to remove unbound radioligand.^[13]
- Scintillation Counting: Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity in a scintillation counter.
- Data Analysis: Calculate specific binding by subtracting non-specific binding from total binding. Plot the percentage of specific binding against the log concentration of **(-)-Domoic acid**. Determine the IC₅₀ value from the resulting sigmoidal curve and calculate the K_i value using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.



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Caption: Workflow for a radioligand binding assay.

Whole-Cell Patch-Clamp Electrophysiology

This protocol describes the recording of whole-cell currents from cultured neurons in response to the application of **(-)-Domoic acid**.

Materials:

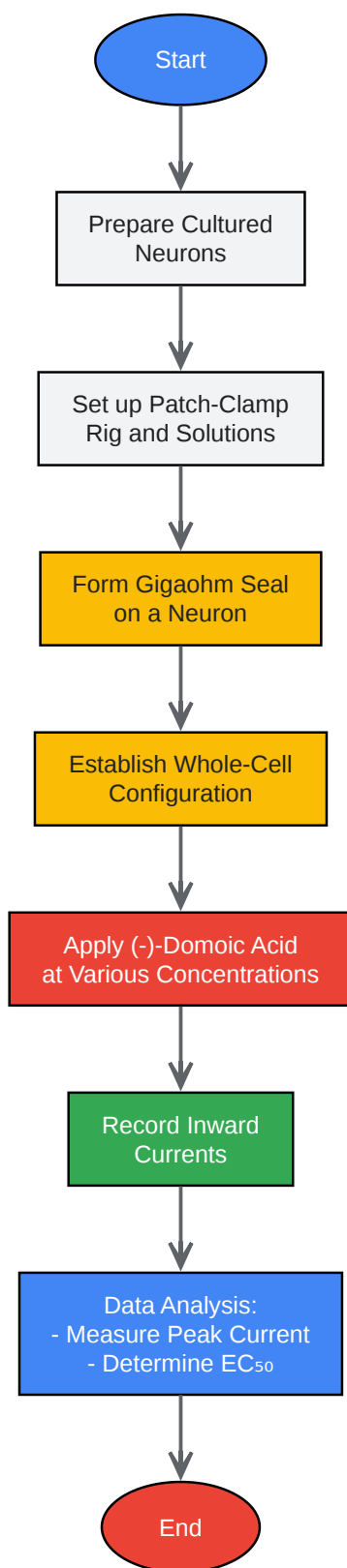
- Cultured neurons (e.g., primary hippocampal or cortical neurons).
- External solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 glucose, pH 7.4.
- Internal solution (in mM): 140 KCl, 1 MgCl₂, 10 HEPES, 1 EGTA, 2 Mg-ATP, 0.3 Na-GTP, pH 7.2.
- **(-)-Domoic acid** stock solution.
- Patch-clamp amplifier and data acquisition system.
- Borosilicate glass pipettes (3-5 MΩ).
- Microscope with manipulators.

Procedure:

- **Cell Culture:** Plate primary neurons on glass coverslips and culture for 7-14 days in vitro.
- **Pipette Preparation:** Pull and fire-polish borosilicate glass pipettes to a resistance of 3-5 MΩ when filled with internal solution.
- **Recording Setup:** Place a coverslip with cultured neurons in a recording chamber on the microscope stage and perfuse with external solution.
- **Seal Formation:** Approach a neuron with the patch pipette and apply gentle suction to form a gigaohm seal (>1 GΩ).
- **Whole-Cell Configuration:** Apply a brief pulse of suction to rupture the cell membrane and establish the whole-cell recording configuration. Clamp the cell at a holding potential of -60

mV.

- Drug Application: Apply **(-)-Domoic acid** at various concentrations to the recorded neuron using a rapid perfusion system.
- Data Acquisition: Record the inward currents elicited by DA application.
- Data Analysis: Measure the peak amplitude of the current response at each concentration. Plot the normalized current amplitude against the log concentration of DA and fit the data with a Hill equation to determine the EC50.



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Caption: Workflow for whole-cell patch-clamp electrophysiology.

Intracellular Calcium Imaging

This protocol describes the use of the fluorescent calcium indicator Fura-2 AM to measure changes in intracellular calcium concentration in response to **(-)-Domoic acid**.

Materials:

- Cultured neurons on glass coverslips.
- Fura-2 AM stock solution (in DMSO).
- Pluronic F-127.
- Hanks' Balanced Salt Solution (HBSS).
- **(-)-Domoic acid** stock solution.
- Fluorescence microscopy system with an excitation wavelength switcher (340/380 nm) and an emission filter (~510 nm).

Procedure:

- **Dye Loading:** Prepare a loading solution of 2-5 μM Fura-2 AM and 0.02% Pluronic F-127 in HBSS. Incubate the cultured neurons in this solution for 30-45 minutes at 37°C in the dark.
- **De-esterification:** Wash the cells three times with HBSS and incubate for a further 30 minutes at room temperature to allow for complete de-esterification of the dye.
- **Imaging:** Place the coverslip in a recording chamber on the microscope stage and perfuse with HBSS.
- **Baseline Recording:** Acquire baseline fluorescence images by alternating excitation at 340 nm and 380 nm and measuring the emission at 510 nm.
- **Stimulation:** Apply **(-)-Domoic acid** at the desired concentration to the cells.
- **Data Acquisition:** Continuously record the fluorescence intensity at both excitation wavelengths during and after DA application.

- **Data Analysis:** Calculate the ratio of the fluorescence intensities at 340 nm and 380 nm (F340/F380). An increase in this ratio indicates an increase in intracellular calcium concentration. Calibrate the ratio to absolute calcium concentrations using a standard calibration curve if required.

Western Blotting for Phosphorylated ERK1/2

This protocol describes the detection of phosphorylated ERK1/2 in cell lysates following treatment with **(-)-Domoic acid**.

Materials:

- Cultured cells (e.g., primary neurons or a suitable cell line).
- **(-)-Domoic acid**.
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors).
- Protein assay kit.
- SDS-PAGE gels and electrophoresis apparatus.
- PVDF membrane.
- Blocking Buffer (e.g., 5% BSA or non-fat milk in TBST).
- Primary antibodies: anti-phospho-ERK1/2 (Thr202/Tyr204) and anti-total-ERK1/2.
- HRP-conjugated secondary antibody.
- Chemiluminescent substrate.
- Imaging system.

Procedure:

- **Cell Treatment:** Treat cultured cells with **(-)-Domoic acid** for various time points.
- **Cell Lysis:** Wash the cells with ice-cold PBS and lyse them in lysis buffer.

- Protein Quantification: Determine the protein concentration of the lysates.
- SDS-PAGE: Denature the protein samples and separate them by SDS-polyacrylamide gel electrophoresis.
- Electrotransfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with the anti-phospho-ERK1/2 antibody overnight at 4°C.
- Secondary Antibody Incubation: Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Apply the chemiluminescent substrate and visualize the protein bands using an imaging system.
- Stripping and Reprobing: Strip the membrane and reprobe with the anti-total-ERK1/2 antibody to normalize for protein loading.
- Densitometry: Quantify the band intensities to determine the relative levels of phosphorylated ERK1/2.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Conclusion

(-)-Domoic acid is a powerful research tool for investigating the physiology and pharmacology of AMPA and kainate receptors. Its high affinity and potent agonist activity make it invaluable for studying the mechanisms of excitotoxicity and for probing the roles of these receptors in synaptic transmission and plasticity. However, its extreme neurotoxicity necessitates careful handling and the implementation of appropriate safety protocols. This guide provides a foundational understanding of **(-)-Domoic acid**'s properties and offers detailed protocols to facilitate its use in a research setting. Further investigation into the specific downstream signaling pathways and the development of subtype-selective antagonists will continue to be important areas of research.

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